

An In-Depth Technical Guide to Safety Precautions for Handling Octadecyl Isocyanate

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Compound of Interest

Compound Name: Octadecyl isocyanate

Cat. No.: B089829

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Octadecyl isocyanate (CAS No. 112-96-9) is a long-chain aliphatic isocyanate utilized in various research and development applications, including the surface modification of polymers and the synthesis of novel compounds.[1][2] Its reactive isocyanate group (-NCO) makes it a versatile reagent but also necessitates stringent safety protocols due to its significant health hazards.[1] This guide provides a comprehensive overview of the essential safety precautions, handling procedures, and emergency responses required when working with this chemical.

Hazard Identification and Classification

Octadecyl isocyanate is classified as a hazardous substance with acute toxicity, as well as corrosive and irritant properties.[3][4] The Globally Harmonized System (GHS) of Classification and Labelling of Chemicals provides a clear summary of its potential dangers.

Table 1: GHS Hazard Classification for **Octadecyl Isocyanate**

Hazard Class	Hazard Category	Hazard Statement
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed[3]
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled[5]
Skin Corrosion/Irritation	Category 2	H315: Causes skin irritation[3][5]
Serious Eye Damage/Eye Irritation	Category 2 / 2A	H319: Causes serious eye irritation[3][5]
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation[3][6]

| Aquatic Hazard (Acute and Long-Term) | Category 3 | H412: Harmful to aquatic life with long lasting effects[4][7] |

Source:[3][4][5][6][7]

Physical and Chemical Properties

Understanding the physical and chemical properties of **octadecyl isocyanate** is fundamental to its safe handling and storage.

Table 2: Physical and Chemical Properties of **Octadecyl Isocyanate**

Property	Value
Molecular Formula	C₁₉H₃₇NO [3]
Molar Mass	295.5 g/mol [1] [3]
Appearance	Colorless, slightly turbid liquid [8]
Melting Point	15-16 °C [9]
Boiling Point	172-173 °C @ 5 mmHg [8]
Density	0.847 g/mL at 25 °C [8]
Vapor Pressure	1 mmHg @ 154 °C [9]

| Flash Point | >149 °C (>300.2 °F) - closed cup |

Source:[\[1\]](#)[\[3\]](#)[\[8\]](#)[\[9\]](#)

Exposure Controls and Personal Protective Equipment (PPE)

Due to the significant hazards, a multi-layered approach to exposure control, combining engineering controls and personal protective equipment, is mandatory.

3.1. Engineering Controls

- Ventilation: All work with **octadecyl isocyanate** must be conducted in a well-ventilated area. [\[3\]](#)[\[4\]](#) A certified chemical fume hood with a face velocity of 80-120 feet per minute is the primary engineering control to prevent inhalation exposure.[\[10\]](#)[\[11\]](#) Local exhaust ventilation (LEV) systems can also be used to capture contaminants at the source.[\[12\]](#)
- Eyewash Stations and Safety Showers: Facilities must be equipped with readily accessible and regularly maintained eyewash fountains and safety showers for immediate use in case of accidental contact.[\[4\]](#)[\[12\]](#)

3.2. Personal Protective Equipment (PPE)

PPE is a critical last line of defense and must be selected based on a thorough risk assessment.[\[13\]](#)

Table 3: Recommended Personal Protective Equipment (PPE)

Protection Type	Specification	Rationale and Source
Eye/Face Protection	Chemical splash-resistant safety glasses or goggles with side protection. A full-face shield may be required for splash hazards. [4]	Protects against serious eye irritation (H319). [3] [4]
Hand Protection	Chemically resistant gloves (e.g., Nitrile, Butyl rubber). [13] [14] [15] Thin latex gloves are not suitable. [13]	Prevents skin irritation (H315) and absorption. [3] [13]
Skin and Body Protection	Protective clothing, such as disposable coveralls or lab coats, must be worn to prevent skin contact. [4] [16]	Protects against skin irritation and potential sensitization. [4] [13] [17]

| Respiratory Protection | For tasks without adequate engineering controls, a NIOSH-approved respirator with organic vapor cartridges is necessary.[\[3\]](#)[\[12\]](#)[\[18\]](#) For spraying applications, a supplied-air respirator is required.[\[13\]](#)[\[17\]](#) | Protects against inhalation toxicity (H331) and respiratory irritation (H335).[\[3\]](#)[\[13\]](#) |

Source:[\[3\]](#)[\[4\]](#)[\[12\]](#)[\[13\]](#)[\[14\]](#)[\[15\]](#)[\[16\]](#)[\[17\]](#)[\[18\]](#)

Caption: Workflow for selecting appropriate Personal Protective Equipment (PPE).

Safe Handling and Storage Protocols

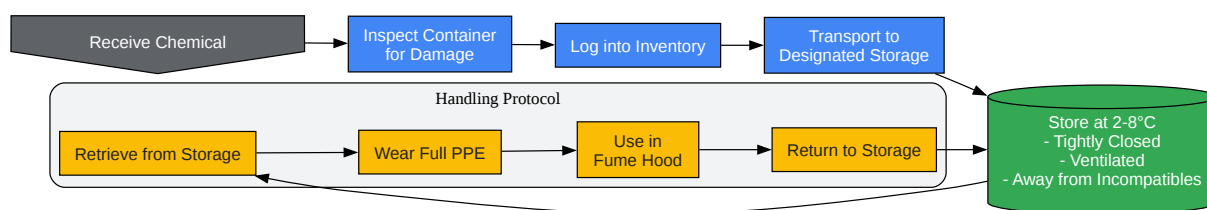
4.1. Handling

- Work under a chemical fume hood to avoid inhaling vapors.[\[10\]](#)

- Avoid contact with skin, eyes, and clothing.[4]
- Do not eat, drink, or smoke in work areas.[3]
- Wash hands thoroughly with soap and water after handling.[3][4]
- Keep containers tightly closed when not in use.[4]
- Contaminated work clothing should not be allowed out of the workplace and must be laundered before reuse.[10][12]

4.2. Storage

- Store in a tightly closed container in a cool, dry, and well-ventilated area.[4][10] The recommended storage temperature is 2-8°C.[4]
- Store locked up or in an area accessible only to qualified personnel.[10]
- This material is moisture-sensitive; handle under inert gas if possible.[10][19]
- Store separately from incompatible materials such as oxidizing agents, acids, alcohols, and water.[10][11][13] Isocyanates react with water to produce carbon dioxide, which can cause a dangerous pressure buildup in sealed containers.[13]



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Caption: Logical workflow for the safe handling and storage of **octadecyl isocyanate**.

Emergency Procedures

5.1. First Aid Measures

Immediate action is critical in the event of exposure. First aiders must protect themselves before assisting.^[10]

Table 4: First Aid Measures by Exposure Route

Exposure Route	First Aid Protocol
Inhalation	Move the person to fresh air immediately. If breathing is difficult or has stopped, provide artificial respiration or oxygen and seek immediate medical attention. ^{[3][4][10]}
Skin Contact	Immediately remove all contaminated clothing. Flush skin with running water and soap for at least 15 minutes. Seek medical attention if irritation persists. ^{[3][4][10]}
Eye Contact	Immediately flush eyes with copious amounts of clean, fresh water for at least 15-30 minutes, holding the eyelids apart. Remove contact lenses if present and easy to do. Seek immediate medical attention from an ophthalmologist. ^{[3][4][10][20]}

| Ingestion | Do NOT induce vomiting. Rinse mouth with water. Have the person drink water (two glasses at most) to dilute the chemical. Never give anything by mouth to an unconscious person. Call a POISON CENTER or doctor immediately.^{[3][4][10]} |

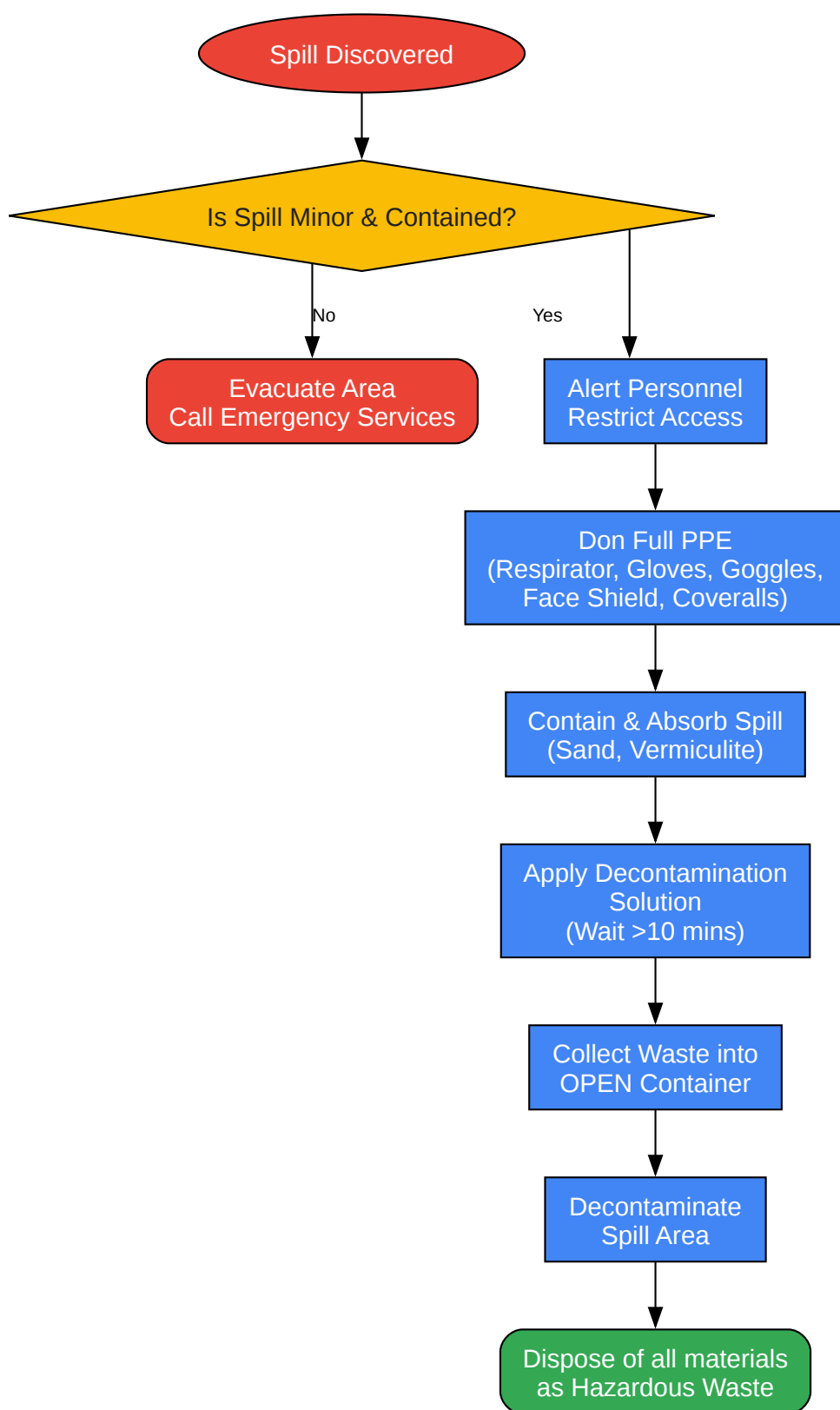
Source:^{[3][4][10][20]}

5.2. Experimental Protocol: Minor Spill Cleanup

This protocol is for minor spills that can be safely handled by trained laboratory personnel. For large spills, evacuate the area and contact emergency services.[\[11\]](#)[\[20\]](#)

- Immediate Actions:
 - Evacuate non-essential personnel from the immediate area.[\[20\]](#)
 - Ensure the area is well-ventilated; if in a fume hood, keep it running.
 - Remove all sources of ignition.[\[4\]](#)
- Don Personal Protective Equipment (PPE):
 - At a minimum, don a respirator with organic vapor cartridges, chemical-resistant gloves (double-gloving is recommended), safety goggles, a face shield, and protective coveralls.
[\[11\]](#)[\[20\]](#)
- Containment and Absorption:
 - Cover the spill with an inert, absorbent material such as sand, vermiculite, or diatomite (kieselgur).[\[3\]](#)[\[20\]](#) Do not use combustible materials like sawdust.[\[17\]](#)
- Neutralization:
 - Prepare a decontamination solution. Common formulations include:
 - Formulation 1: 5-10% sodium carbonate, 0.2-2% liquid detergent, and water to make 100%.[\[20\]](#)
 - Formulation 2: 3-8% concentrated ammonia, 0.2-2% liquid detergent, and water to make 100%.[\[20\]](#)
 - Carefully and slowly apply the decontamination solution to the absorbed spill, working from the outside in to minimize splashing.
 - Allow the mixture to react for at least 10 minutes.[\[20\]](#)
- Collection and Disposal:

- Using non-sparking tools, collect the absorbed and neutralized material into a labeled, open-top container.[\[20\]](#)
- Crucially, do not seal the container immediately. The neutralization reaction can generate carbon dioxide gas, which could pressurize and rupture a sealed container.[\[13\]](#)[\[18\]](#)[\[20\]](#)
- Wipe the spill area again with the decontamination solution, followed by water.
- Dispose of all contaminated materials (absorbent, PPE, cleaning supplies) as hazardous waste according to institutional and local regulations.[\[10\]](#)[\[20\]](#)



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Caption: Step-by-step emergency response protocol for an **octadecyl isocyanate** spill.

5.3. Fire-Fighting Measures

- Suitable Extinguishing Media: Use water spray, dry chemical, carbon dioxide, or chemical foam.[4]
- Unsuitable Extinguishing Media: Do not use a direct water jet, as it may spread the fire.[3]
- Hazardous Combustion Products: Burning releases toxic fumes, including nitrogen oxides (NOx), carbon monoxide (CO), and carbon dioxide (CO₂).[3][10]
- Firefighter Protection: Firefighters must wear self-contained breathing apparatus (SCBA) and full protective clothing to prevent contact with skin and eyes.[9][10]

Toxicological Information

Exposure can lead to both acute and chronic health effects. Skin and eye contact may result in inflammation, redness, itching, and pain.[4] Inhalation can cause severe irritation of the respiratory system.[4] Isocyanates as a class are known sensitizers, meaning that initial exposure can lead to the development of allergic reactions, including asthma-like symptoms, upon subsequent exposures, even at very low concentrations.[8][13]

Table 5: Acute Toxicological Data

Route	Species	Value
Oral (ATE)	-	100 mg/kg[3]
Intravenous (LD50)	Mouse	100 mg/kg[8][9]

| Fish (LC50, 48h) | *Oryzias latipes* | 80.7 mg/L[4] |

Source:[3][4][8][9]

Disposal Considerations

- Waste material must be disposed of in accordance with national and local hazardous waste regulations.[7][10]

- Do not empty into drains or release into the environment.[3][4]
- Leave chemicals in their original, properly labeled containers. Do not mix with other waste. [10]
- Handle contaminated packaging and cleanup materials in the same manner as the substance itself.[3]

Transportation Information

Octadecyl isocyanate is regulated as a dangerous good for transport.

Table 6: Transportation Details

Regulation	UN Number	Proper Shipping Name	Hazard Class	Packing Group
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| DOT / IATA | UN2206 | Isocyanates, toxic, n.o.s. (**Octadecyl isocyanate**) | 6.1 (Poison) | III |

Source:[4][10][21]

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